

# Essential Safety and Operational Guidance for Handling Triethylsulfonium Iodide

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## Compound of Interest

Compound Name: Triethylsulfonium iodide

Cat. No.: B159113

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential safety protocols, operational plans, and disposal guidance for handling **Triethylsulfonium iodide** (CAS No. 1829-92-1). Adherence to these procedures is critical for minimizing risks and ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Triethylsulfonium iodide** is a chemical that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact. Based on available safety data, the compound is classified with the following hazards:

- Causes skin irritation.<sup>[1][2]</sup>
- Causes serious eye irritation.<sup>[1][2]</sup>
- May cause respiratory irritation.<sup>[1][2]</sup>

To mitigate these risks, the following personal protective equipment is mandatory when handling **Triethylsulfonium iodide**:

PPE Category	Recommended Equipment	Specifications & Best Practices
Eye and Face Protection	Safety glasses with side-shields or goggles	Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield may be appropriate for splash hazards.
Skin Protection	Chemical-resistant gloves	Nitrile or other appropriate resistant gloves should be worn. Inspect gloves for integrity before each use.
Laboratory coat	A standard lab coat should be worn to protect from incidental contact.	
Respiratory Protection	NIOSH/MSHA approved respirator	Required when engineering controls are insufficient to maintain exposure below acceptable levels or when handling large quantities. Use a particulate filter respirator if dust is generated.

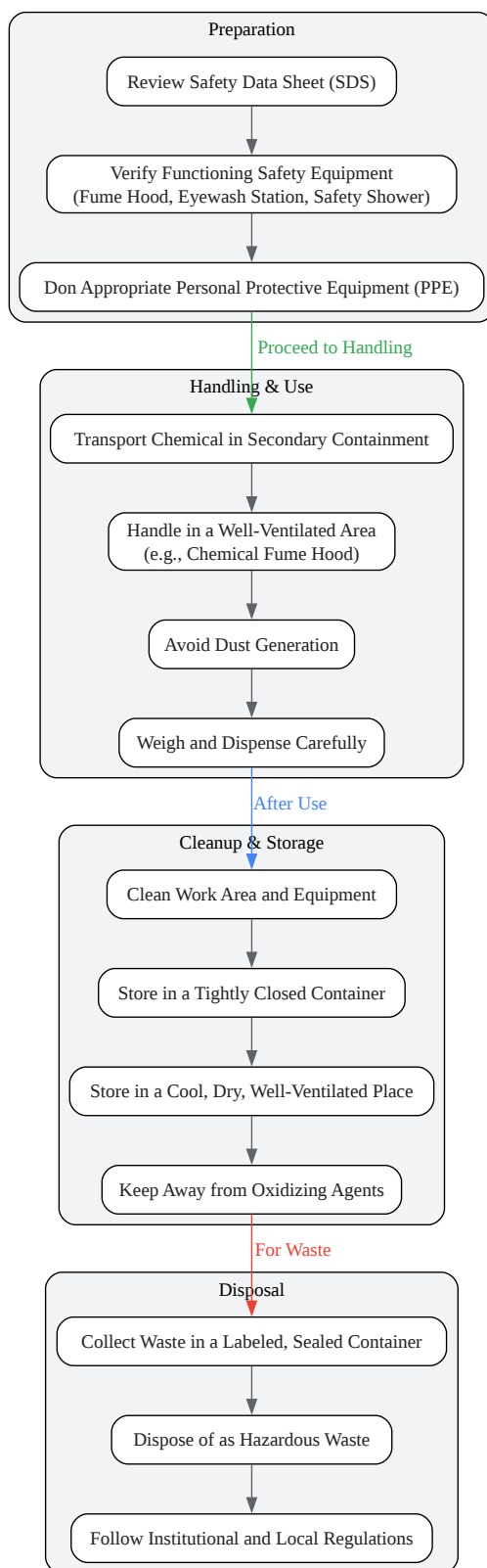
## Quantitative Data Summary

Comprehensive toxicological data for **Triethylsulfonium iodide** is limited. The following table summarizes the available physical and chemical properties.

Property	Value	Source
Molecular Formula	C6H15IS	Thermo Fisher Scientific
Molecular Weight	246.15 g/mol	Santa Cruz Biotechnology
Appearance	White to yellow or orange crystals or powder	Thermo Fisher Scientific
Solubility	Soluble in water	Thermo Fisher Scientific
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	Santa Cruz Biotechnology
LD50/LC50	Not available	Multiple Safety Data Sheets
Occupational Exposure Limits (PEL, TLV)	Not established	Multiple Safety Data Sheets

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Triethylsulfonium iodide** is crucial for safety. The following workflow outlines the key steps from acquisition to disposal.



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## References

- 1. RTECS NUMBER-WR8750000-Chemical Toxicity Database [drugfuture.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
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